

Technical Guide: Safety and Handling of Boc-4-(Fmoc-amino)-L-phenylalanine

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Compound of Interest

Compound Name: *Boc-4-(fmoc-amino)-l-phenylalanine*

Cat. No.: *B558241*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety and handling information for **Boc-4-(Fmoc-amino)-L-phenylalanine**, a key building block in peptide synthesis. The following sections detail its chemical properties, safety protocols, and application in solid-phase peptide synthesis (SPPS).

Chemical and Physical Properties

Boc-4-(Fmoc-amino)-L-phenylalanine is a versatile amino acid derivative widely used in peptide synthesis and drug development.^{[1][2][3]} It incorporates two key protecting groups: the tert-butyloxycarbonyl (Boc) group and the 9-fluorenylmethyloxycarbonyl (Fmoc) group, which allow for selective deprotection during the synthesis of complex peptides.^{[1][3]} Its structure enhances stability and solubility, making it a valuable reagent in medicinal chemistry and biochemistry.^{[1][3]}

Table 1: Physicochemical Properties of **Boc-4-(Fmoc-amino)-L-phenylalanine**

Property	Value	References
Synonyms	Boc-L-Phe(4-NH-Fmoc)-OH, Boc-p-(Fmoc-amino)-L-Phe- OH, (S)-Boc-2-amino-3-(4- Fmoc-aminophenyl)propanoic acid	[1]
CAS Number	114346-31-5	[1][4]
Molecular Formula	C ₂₉ H ₃₀ N ₂ O ₆	[1][5]
Molecular Weight	502.56 g/mol	[1][5]
Appearance	White to off-white powder	[1][5]
Purity	≥ 97% (HPLC)	[2]
Storage Conditions	0-8 °C	[1][6]

Safety and Hazard Information

While specific quantitative toxicity data for **Boc-4-(Fmoc-amino)-L-phenylalanine** is not readily available, related compounds may cause skin irritation, serious eye damage, and respiratory irritation.[7][8] Therefore, it is crucial to handle this compound with appropriate caution in a laboratory setting.

Table 2: Hazard and Precautionary Statements

Hazard Category	GHS Classification (for related compounds)	Precautionary Measures
Skin Corrosion/Irritation	H315: Causes skin irritation	P280: Wear protective gloves/protective clothing/eye protection/face protection. P302+P352: IF ON SKIN: Wash with plenty of water.
Serious Eye Damage/Eye Irritation	H318: Causes serious eye damage	P280: Wear eye protection/face protection. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
Specific target organ toxicity — single exposure (Respiratory tract irritation)	H335: May cause respiratory irritation	P261: Avoid breathing dust/fume/gas/mist/vapors/spray. P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.

General Handling Precautions:

- Avoid contact with skin and eyes.[\[8\]](#)
- Avoid the formation of dust and aerosols.[\[8\]](#)
- Ensure adequate exhaust ventilation in areas where dust is formed.[\[8\]](#)
- Stable under recommended storage conditions.[\[8\]](#)
- Avoid strong oxidizing agents and strong acids.[\[8\]](#)

- Hazardous decomposition products include oxides of carbon (CO, CO₂) and nitrogen (NO, NO₂).^[8]

Experimental Protocols

The primary application of **Boc-4-(Fmoc-amino)-L-phenylalanine** is in solid-phase peptide synthesis (SPPS). Below is a general protocol for its incorporation into a peptide chain using Fmoc-based chemistry.

General Protocol for Solid-Phase Peptide Synthesis (SPPS)

This protocol outlines the key steps for incorporating **Boc-4-(Fmoc-amino)-L-phenylalanine** into a peptide sequence on a solid support resin.

Materials:

- **Boc-4-(Fmoc-amino)-L-phenylalanine**
- Resin (e.g., 2-chlorotrityl chloride resin for C-terminal carboxylic acid)
- Solvents: Dichloromethane (DCM), N,N-Dimethylformamide (DMF, amine-free)
- Reagents for Fmoc deprotection: 20% piperidine in DMF
- Coupling reagents: e.g., N,N'-Dicyclohexylcarbodiimide (DCC) or HCTU
- Activating agents: e.g., 1-Hydroxybenzotriazole (HOBt) or HOAt
- Bases: N,N-Diisopropylethylamine (DIEA) or 2,4,6-collidine
- Washing solvents: DMF, DCM
- Cleavage cocktail (e.g., Trifluoroacetic acid (TFA)-based)

Procedure:

- Resin Swelling: Swell the resin in DCM for at least 30 minutes in a reaction vessel.^[1]

- First Amino Acid Loading (if applicable):
 - Dissolve the first protected amino acid in DCM with a base (e.g., 2,4,6-collidine).[1]
 - Add the amino acid solution to the swelled resin and rock for 8-24 hours.[1]
 - Cap any unreacted sites on the resin.
- Fmoc Deprotection:
 - Wash the resin with DMF.
 - Treat the resin with 20% piperidine in DMF for 15-30 minutes to remove the Fmoc protecting group from the N-terminus of the growing peptide chain.[7]
 - Wash the resin thoroughly with DMF to remove piperidine and cleaved Fmoc adducts.[7]
- Amino Acid Coupling:
 - In a separate vial, dissolve **Boc-4-(Fmoc-amino)-L-phenylalanine** and an activating agent (e.g., HOBt) in DMF.
 - Add the coupling reagent (e.g., DCC) and allow it to pre-activate for a few minutes.
 - Add the activated amino acid solution to the resin.
 - Allow the coupling reaction to proceed for 1-2 hours.[7]
 - Monitor the reaction completion using a qualitative test (e.g., Kaiser test).
 - Wash the resin with DMF and DCM to remove excess reagents.
- Repeat Deprotection and Coupling: Repeat steps 3 and 4 for each subsequent amino acid in the peptide sequence.
- Final Deprotection and Cleavage:
 - Once the peptide chain is fully assembled, remove the final N-terminal Fmoc group.

- Wash and dry the resin.
- Treat the resin with a cleavage cocktail (e.g., 95% TFA, 2.5% water, 2.5% triisopropylsilane) to cleave the peptide from the resin and remove the Boc and other side-chain protecting groups.^[7]
- Peptide Precipitation and Purification:
 - Precipitate the cleaved peptide in cold diethyl ether.
 - Centrifuge and wash the peptide pellet.
 - Purify the crude peptide using techniques such as reverse-phase high-performance liquid chromatography (RP-HPLC).

Visualizations

Safety and Handling Workflow

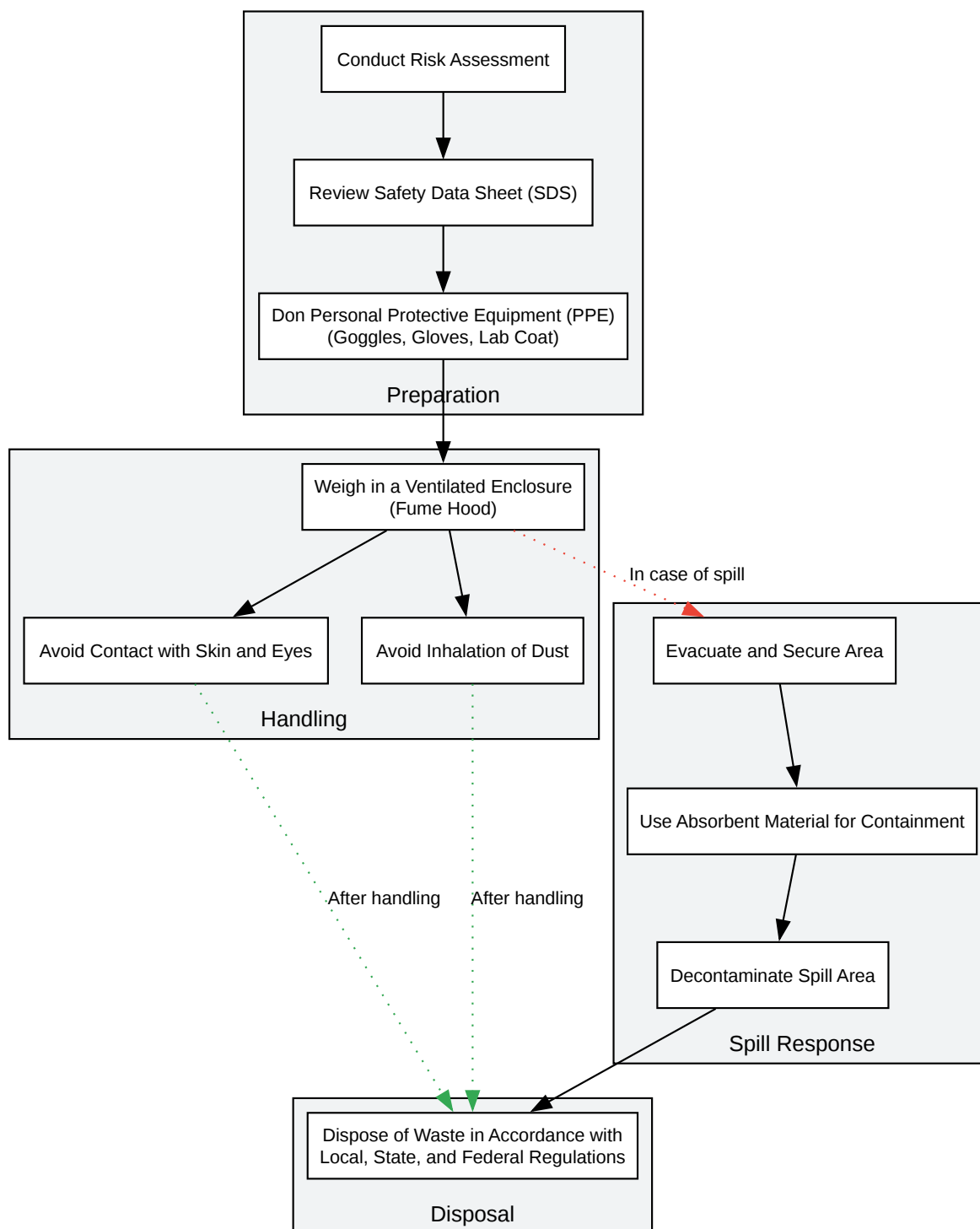


Figure 1: General Safety and Handling Workflow for Boc-4-(Fmoc-amino)-L-phenylalanine

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Caption: General Safety and Handling Workflow for **Boc-4-(Fmoc-amino)-L-phenylalanine**

Solid-Phase Peptide Synthesis (SPPS) Workflow

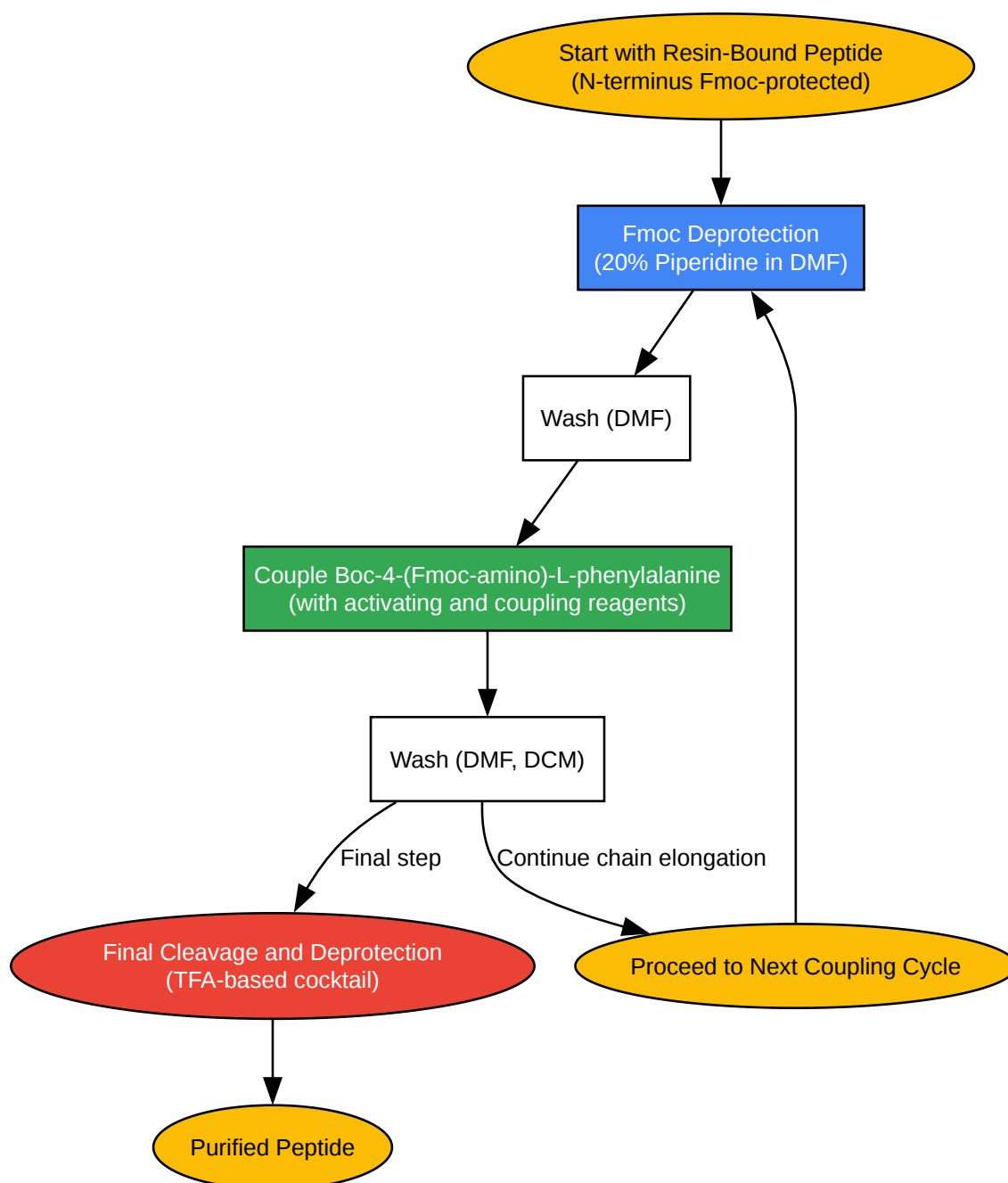


Figure 2: Workflow for Incorporating Boc-4-(Fmoc-amino)-L-phenylalanine in SPPS

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Caption: Workflow for Incorporating **Boc-4-(Fmoc-amino)-L-phenylalanine** in SPPS

Orthogonal Protection Strategy

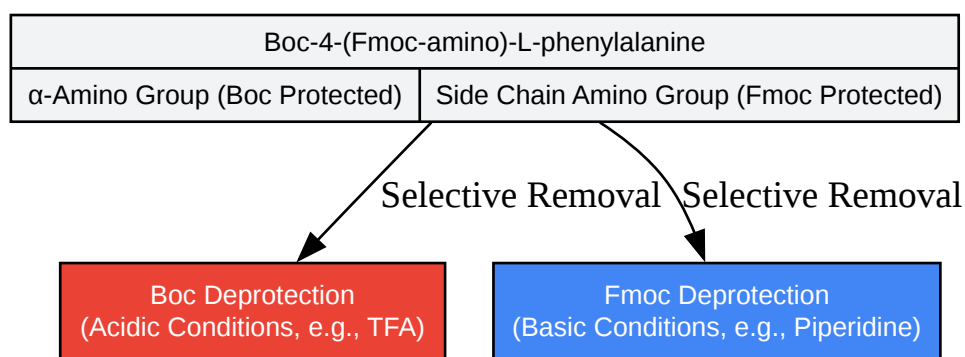


Figure 3: Orthogonal Protection Scheme

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Caption: Orthogonal Protection Scheme

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